

# Proper Disposal of Acetone: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acetone

Cat. No.: B1581699

[Get Quote](#)

Acetone is a widely utilized and highly effective solvent in research and development settings. However, its volatility and flammability necessitate stringent safety and disposal protocols to ensure the well-being of laboratory personnel and protect the environment. Improper disposal can lead to significant safety hazards, including fires and explosions, and environmental contamination.<sup>[1][2]</sup> This guide provides essential, step-by-step procedures for the safe handling and disposal of acetone waste in a laboratory environment.

## Core Principles: What Not to Do

Adherence to these fundamental rules is critical for laboratory safety and regulatory compliance:

- **NEVER Pour Acetone Down the Drain:** Acetone must not be poured into sinks or drains.<sup>[1][2]</sup> <sup>[3]</sup> This can contaminate water supplies and harm aquatic life. Discharging it into the sewer system is prohibited.
- **NEVER Dispose of Acetone in Regular Trash:** Liquid acetone and acetone-soaked materials are considered hazardous waste and should not be placed in general waste bins.

## Procedural Guidance: Step-by-Step Acetone Waste Disposal

Follow this systematic approach for the collection and disposal of acetone waste generated in the laboratory.

## Step 1: Segregate and Collect Liquid Acetone Waste

- **Designate a Waste Container:** Use a clearly marked, sealable, and chemically compatible container for collecting waste acetone. Suitable containers include those made of high-density polyethylene (HDPE) or glass.
- **Proper Labeling:** The container must be labeled "Hazardous Waste - Acetone" and should list all components if it is a mixed waste stream. Attach a completed dangerous waste label as soon as the first drop of waste is added.
- **Collection:** During laboratory procedures, collect all waste acetone in the designated container. For rinsing glassware, it is good practice to use a large beaker to collect the acetone rinsate before transferring it to the main waste container. Ensure the container is kept tightly closed when not in use to prevent the release of flammable vapors.

## Step 2: Handle Acetone-Contaminated Solid Waste

- **Containment:** All materials saturated with acetone, such as paper towels, gloves, or cotton swabs, are considered hazardous waste and present a fire risk.
- **Collection:** Place these contaminated solids into a separate, designated, leak-proof container that can be securely sealed. If materials are heavily saturated, squeeze the excess acetone into the liquid waste container before placing the solid in its designated bin.

## Step 3: Ensure Safe Temporary Storage

- **Location:** Store both liquid and solid acetone waste containers in a cool, dry, and well-ventilated area.
- **Use Flammable-Resistant Cabinets:** Waste containers should be stored in a designated cabinet for flammable chemicals to minimize fire risk.
- **Prevent Ignition:** Keep containers far from any potential sources of ignition, such as heat, sparks, open flames, or electrical equipment.
- **Segregate Incompatibles:** Store acetone waste away from incompatible materials, particularly oxidizing agents, reducing agents, and acids.

## Step 4: Arrange for Final Disposal

- **Professional Disposal:** The final disposal of acetone waste must be handled by a licensed and certified hazardous waste disposal contractor.
- **Schedule Pickup:** Do not allow hazardous waste to accumulate. Schedule timely pickups with your institution's designated waste disposal service.

## Quantitative Safety Data

Understanding the exposure limits and physical hazards of acetone is crucial for risk assessment and safe handling.

Parameter	Value	Source
OSHA PEL (Permissible Exposure Limit, 8-hr TWA)	1000 ppm (2400 mg/m <sup>3</sup> )	
ACGIH TLV (Threshold Limit Value, 8-hr TWA)	250 ppm	
ACGIH STEL (Short-Term Exposure Limit)	500 ppm	
NIOSH REL (Recommended Exposure Limit, 10-hr TWA)	250 ppm (590 mg/m <sup>3</sup> )	
Flammable Range (in a closed container, by weight)	> 8%	

## Experimental Protocol: Cleaning Laboratory Glassware with Acetone

This protocol outlines a standard procedure that generates acetone waste, integrating the disposal steps.

**Objective:** To effectively clean and dry laboratory glassware after an experiment, ensuring the proper collection of resulting acetone waste.

**Materials:**

- Dirty glassware
- Detergent and water
- Deionized (DI) water
- Acetone (in a labeled squirt bottle)
- Personal Protective Equipment (PPE): Butyl rubber gloves, chemical safety goggles, lab coat.
- Designated hazardous waste container for liquid acetone.
- Designated hazardous waste container for acetone-contaminated solids.


**Procedure:**

- Pre-cleaning: Wash the glassware thoroughly with detergent and tap water to remove gross contamination.
- DI Water Rinse: Rinse the glassware three times with deionized water to remove any remaining detergent and salts.
- Acetone Rinse for Drying:
  - In a chemical fume hood, add a small amount of acetone to the glassware.
  - Swirl the acetone to coat the entire inner surface of the glassware.
  - Decant the used acetone into a temporary collection beaker.
  - Repeat the rinse with a second small portion of acetone for optimal cleaning and drying.
- Waste Collection:
  - Pour the collected acetone from the temporary beaker into the designated, properly labeled hazardous waste container for liquid acetone.

- Securely close the lid of the waste container.
- Drying: Place the rinsed glassware on a drying rack in the fume hood. The residual acetone will evaporate quickly, leaving the glassware clean and dry.
- PPE and Solid Waste Disposal:
  - Once the procedure is complete, dispose of any contaminated paper towels or gloves in the designated container for acetone-contaminated solids.
  - Wash hands thoroughly after removing gloves.

## Acetone Disposal Workflow

The following diagram illustrates the decision-making process for handling acetone waste in a laboratory setting.

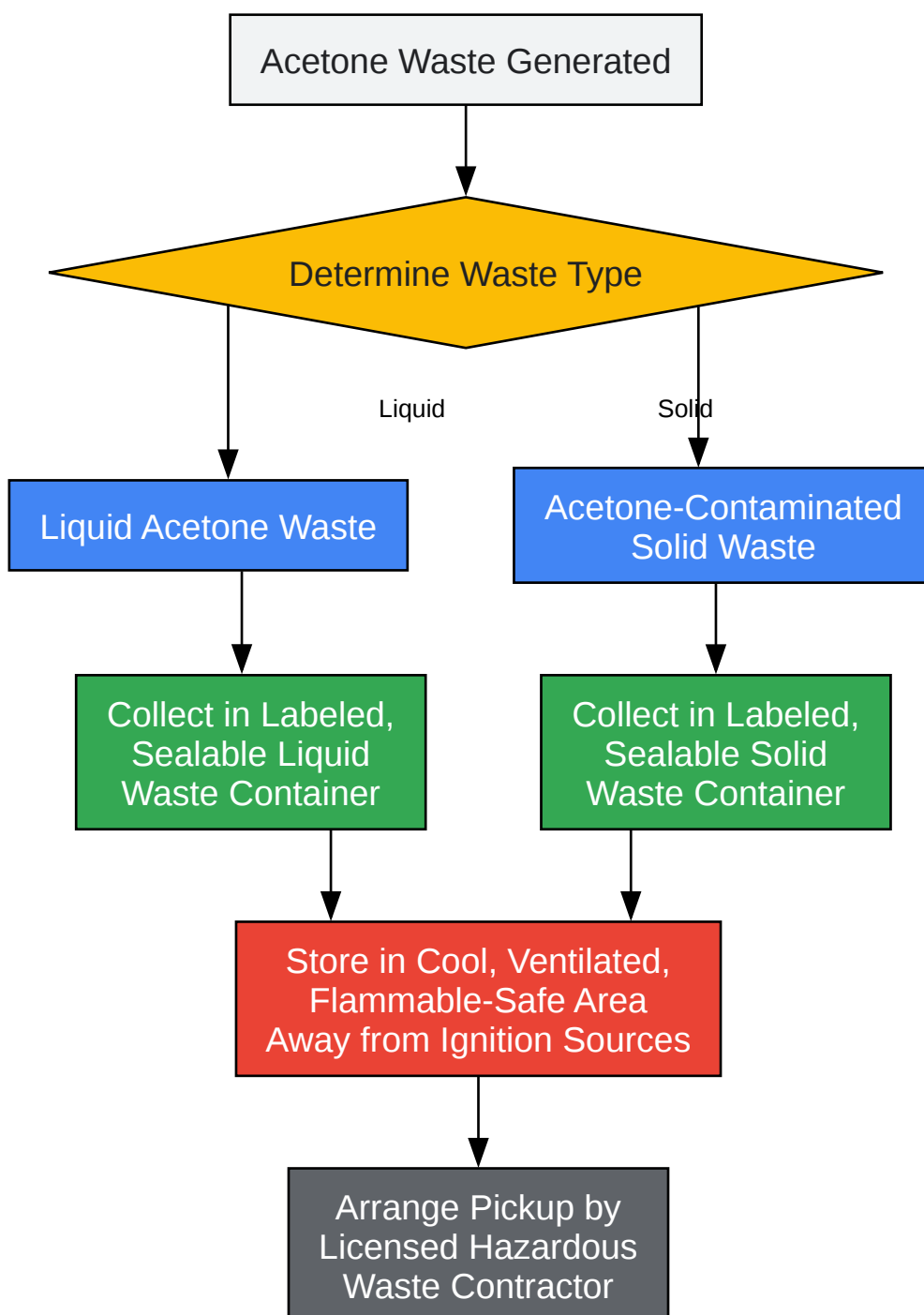

[Click to download full resolution via product page](#)

Caption: Decision workflow for proper segregation and disposal of acetone waste.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. A Detail Guide on Acetone Disposal | CloudSDS [cloudsds.com]
- 2. dawnscientific.com [dawnscientific.com]
- 3. FAQ [sas.upenn.edu]
- To cite this document: BenchChem. [Proper Disposal of Acetone: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581699#acetone-proper-disposal-procedures]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)